

Technical Guide: Molecular Weight and Chemical Structure of [C6mim][SCN]

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Compound of Interest

Compound Name: *1H-Imidazolium, 1-hexyl-3-methyl-, thiocyanate*

CAS No.: 847499-74-5

Cat. No.: B12327834

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Executive Summary

1-Hexyl-3-methylimidazolium thiocyanate, abbreviated as [C6mim][SCN] or [Hmim][SCN], is a room-temperature ionic liquid (RTIL) distinguished by its low viscosity and high thermal stability relative to halide-based analogues.^[1] Its unique physicochemical profile—comprising a lipophilic hexyl chain and a chaotropic thiocyanate anion—makes it a critical solvent in pharmaceutical extractions, electrochemical systems, and active pharmaceutical ingredient (API) liquification.^[1]

This guide provides a definitive technical breakdown of its molecular architecture, synthesis protocols, and structural characterization, designed for researchers in drug development and chemical engineering.

Part 1: Molecular Architecture & Physicochemical Profile^[1]

Chemical Structure Breakdown

The compound consists of a bulky, organic cation and a linear, inorganic anion. The asymmetry of the cation and the charge delocalization of the anion prevent efficient crystal packing, resulting in a liquid state at room temperature.^[1]

- Cation: 1-Hexyl-3-methylimidazolium ($[C_{10}H_{19}N_2]^+$)^{[1][2]}
 - Core: Imidazolium aromatic ring (5-membered).^[1]
 - Substituents: A methyl group at position N3 and a hexyl () chain at position N1.^[1] The hexyl chain imparts significant lipophilicity.
- Anion: Thiocyanate ()^{[1][3]}
 - Nature: Ambidentate pseudohalide, typically coordinating via the sulfur or nitrogen, though acting as a discrete anion in the IL matrix. It is known for disrupting hydrogen bonding networks (chaotropic), which lowers the viscosity of the resulting IL.^[1]

Molecular Weight Calculation

The precise molecular weight is derived from the sum of atomic masses of the constituent ions.^[1]

Component	Formula	Calculation ()	Subtotal Mass
Cation			167.27
Anion			58.08
Total [C6mim][SCN]		167.27 + 58.08	225.35

Note: Standard atomic weights (IUPAC) used.^[1] Values may vary slightly () depending on specific isotope tables.

Key Physicochemical Properties

The following data represents standard values at 298.15 K (25°C) unless otherwise noted.[1]

Property	Value / Range	Technical Context
Molecular Weight	225.35 g/mol	Confirmed via stoichiometry.[1]
Appearance	Yellow to Orange Liquid	Color intensity often correlates with trace impurities (e.g., methylimidazole).[1]
Density ()	~1.04 g/cm ³	Lower than [C2mim] analogues due to the increased free volume of the hexyl chain.[1]
Viscosity ()	~100–150 mPa[1]-s	Significantly lower than chloride equivalents; SCN anion reduces internal friction.
Glass Transition ()	~ -75°C to -80°C	Remains liquid over a wide range; does not exhibit a sharp melting point.[1]
Water Solubility	Miscible (Eutectic)	Forms a eutectic system with water; hygroscopic.[1]
Lipophilicity	Moderate	The chain allows solvation of non-polar organic species better than [C2mim] salts.[1]

Part 2: Synthesis & Purification Protocol

Synthesis Workflow (Metathesis)

The most robust synthesis method involves a two-step process: quaternization followed by anion exchange (metathesis).[1]

Reaction 1: Quaternization

[\[1\]](#)

Reaction 2: Anion Exchange (Metathesis)

[\[1\]](#)

Detailed Experimental Procedure

Step 1: Precursor Synthesis ([C6mim][Br])[\[1\]](#)

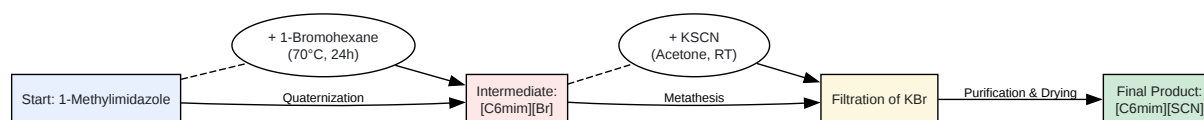
- Charge: Add 1-methylimidazole (1.0 eq) to a dry round-bottom flask under nitrogen atmosphere.
- Addition: Dropwise add 1-bromohexane (1.1 eq) while stirring. The reaction is exothermic.
- Reflux: Heat to 70°C for 24–48 hours to ensure complete quaternization.
- Wash: Wash the resulting viscous oil with ethyl acetate () to remove unreacted starting materials.[\[1\]](#)
- Dry: Remove residual solvent under reduced pressure.

Step 2: Anion Exchange to [SCN]

- Dissolution: Dissolve [C6mim][Br] in acetone or a water/acetone mix.[\[1\]](#)
- Exchange: Add a stoichiometric excess (1.1 eq) of Potassium Thiocyanate (KSCN). Stir vigorously at room temperature for 24 hours.
- Precipitation: KBr will precipitate out (solubility of KBr in acetone is negligible).[\[1\]](#)
- Filtration: Filter the suspension through a Celite pad to remove solid KBr.
- Solvent Removal: Evaporate the acetone filtrate.
- Purification: Redissolve in dichloromethane (DCM) and wash with small volumes of cold water to remove excess KSCN.[\[1\]](#) Critical: Do not over-wash, as [C6mim][SCN] is water-soluble.[\[1\]](#)

- Final Drying: Dry under high vacuum () at 60°C for at least 12 hours to remove water and trace solvents.

Visualization of Synthesis Logic



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Caption: Logical workflow for the two-step synthesis of [C6mim][SCN] via halide intermediate.

Part 3: Structural Characterization[2]

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for verifying the structure and purity.[1] The absence of peaks in the 3.0–4.0 ppm range (other than the N-methyl) typically confirms the removal of unreacted imidazole.[1]

NMR (400 MHz, DMSO-

or

): | Proton Position | Chemical Shift (

, ppm) | Multiplicity | Integration | Assignment | | :--- | :--- | :--- | :--- | :--- | | H-2 (Ring) | 9.0 – 9.2 | Singlet (s) | 1H | Acidic proton between nitrogens.[1] | | H-4, H-5 (Ring) | 7.6 – 7.8 | Multiplet (m) | 2H | Backbone ring protons.[1] | | N-CH3 | 3.8 – 3.9 | Singlet (s) | 3H | Methyl group on Nitrogen.[1] | | N-CH2 (Hexyl) | 4.1 – 4.2 | Triplet (t) | 2H |

-methylene of hexyl chain.[1] | | Alkyl Chain | 1.7 – 1.8 | Multiplet (m) | 2H |

-methylene.[1] | | Alkyl Chain | 1.2 – 1.4 | Multiplet (m) | 6H | Bulk methylene chain.[1] | |

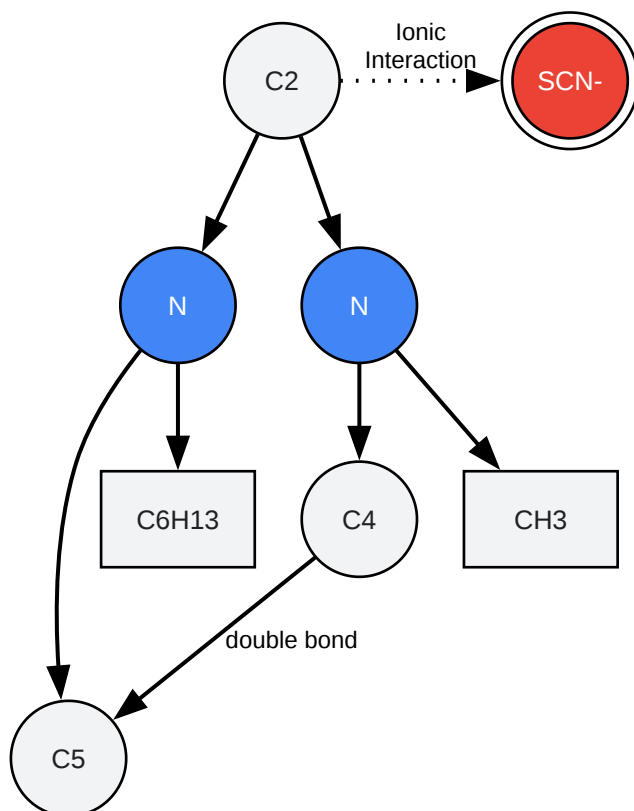
Terminal CH3 | 0.8 – 0.9 | Triplet (t) | 3H | End of hexyl chain.[1] | NMR:

- Cation: Distinct signals for the imidazolium ring carbons (~136, 123, 122 ppm) and the aliphatic chain (14–50 ppm).[1]
- Anion: The thiocyanate carbon () appears as a distinct signal around 130–133 ppm (often weak due to quaternary nature and lack of NOE).[1]

Infrared Spectroscopy (FT-IR)

- Diagnostic Peak: A strong, sharp stretch at ~2050–2060 cm^{-1} corresponds to the stretch of the thiocyanate anion. This confirms the successful anion exchange.
- Cation Peaks: C-H stretching (2800–3200 cm^{-1}) and Imidazolium ring skeletal vibrations (1570, 1160 cm^{-1}).[1]

Structural Connectivity Diagram



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Caption: Connectivity map of [C6mim][SCN] showing the imidazolium core, substituents, and anionic association.

Part 4: Applications in Pharmaceutical Research[5] [6]

Solubility Enhancement

[C6mim][SCN] is particularly valuable for solubilizing poorly water-soluble APIs (Class II compounds).[1] The hexyl chain provides a non-polar domain for lipophilic drugs, while the ionic core and SCN anion disrupt the crystal lattice of the drug.[1]

- Mechanism:[1][3][4] The chaotropic nature of [C6mim][SCN] breaks water structure, facilitating the dissolution of macromolecules or difficult organics.[1]

Liquid-Liquid Extraction

Used in biphasic systems to extract bioactive compounds from aqueous fermentation broths.

- Advantage:[1][5] Unlike volatile organic solvents (VOCs), [C6mim][SCN] has negligible vapor pressure, reducing contamination risks.[1]
- Selectivity: The tuneable lipophilicity (via the C6 chain) allows for selective partitioning of alkaloids and flavonoids.[1]

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